

An In-depth Technical Guide to Hexadecyltriphenylphosphonium Bromide

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Compound of Interest

Compound Name: *Hexadecyltriphenylphosphonium
bromide*

Cat. No.: *B085576*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexadecyltriphenylphosphonium bromide is a quaternary phosphonium salt that has garnered significant attention in various scientific and industrial fields. Its unique amphipathic structure, comprising a lipophilic hexadecyl chain and a bulky, delocalized triphenylphosphonium cation, imparts valuable properties that make it a versatile tool in organic synthesis, drug delivery, and antimicrobial research. This technical guide provides a comprehensive overview of its synonyms, physicochemical properties, and key applications, complete with experimental protocols and data presented for easy reference.

Core Synonyms and Identification

A clear understanding of the various names and identifiers for

Hexadecyltriphenylphosphonium bromide is crucial for researchers. The compound is known by several synonyms, which are often used interchangeably in scientific literature.

Identifier Type	Identifier
IUPAC Name	hexadecyl(triphenyl)phosphanium bromide[1]
Common Synonyms	Cetyltriphenylphosphonium bromide
(1-Hexadecyl)triphenylphosphonium bromide	
Palmityltriphenylphosphonium bromide	
CAS Number	14866-43-4
Molecular Formula	C ₃₄ H ₄₈ BrP[1]

Physicochemical Properties

The physical and chemical characteristics of **Hexadecyltriphenylphosphonium bromide** are fundamental to its applications. A summary of its key properties is provided below.

Property	Value	Reference
Molecular Weight	567.62 g/mol	[1]
Appearance	White to off-white solid	
Melting Point	98-101 °C	
Solubility	Soluble in ethanol, chloroform; Slightly soluble in water	
Critical Micelle Concentration (CMC)	Data not available	

Spectral Data

Detailed spectral analysis is essential for the unequivocal identification and characterization of **Hexadecyltriphenylphosphonium bromide**.

¹H and ¹³C NMR Spectroscopy: While specific spectral data for **Hexadecyltriphenylphosphonium bromide** is not readily available in public repositories, the expected chemical shifts can be inferred from the analysis of similar alkyltriphenylphosphonium

salts. The ^1H NMR spectrum would characteristically show signals for the aromatic protons of the phenyl groups, the aliphatic protons of the hexadecyl chain, and the protons on the carbon alpha to the phosphorus atom. Similarly, the ^{13}C NMR spectrum would display distinct signals for the aromatic and aliphatic carbons.[2][3]

Infrared (IR) Spectroscopy: The IR spectrum of **Hexadecyltriphenylphosphonium bromide** exhibits characteristic absorption bands corresponding to its functional groups. Key peaks would include those for C-H stretching of the alkyl chain and aromatic rings, P-C stretching, and C=C stretching of the aromatic rings.[4][5][6][7][8]

Key Applications and Experimental Protocols

Hexadecyltriphenylphosphonium bromide's utility spans several key areas of research and development.

Phase Transfer Catalysis

As a phase transfer catalyst, **Hexadecyltriphenylphosphonium bromide** facilitates reactions between reactants in immiscible phases, typically an aqueous and an organic phase. Its lipophilic cation pairs with an anionic reactant from the aqueous phase, transporting it into the organic phase where it can react with the organic substrate.

This protocol describes a model experiment for the saponification of an ester using **Hexadecyltriphenylphosphonium bromide** as a phase transfer catalyst.

Materials:

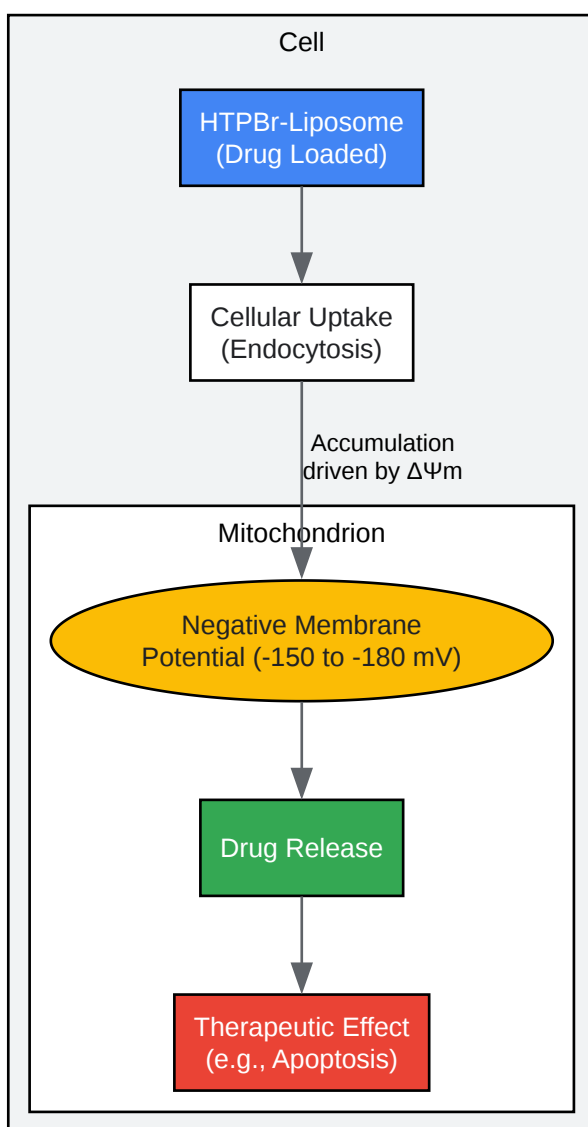
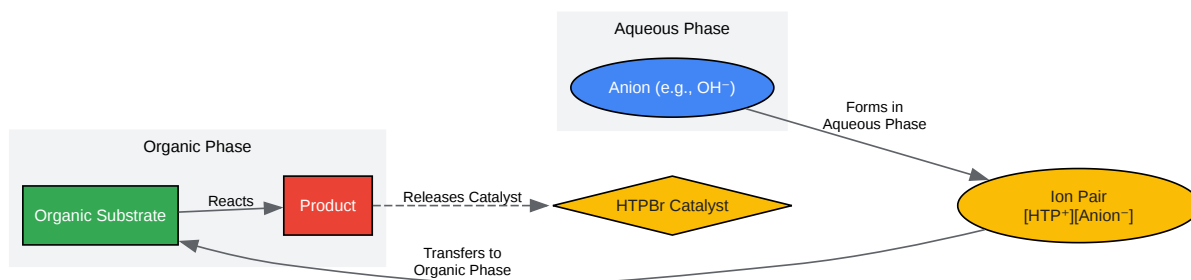
- Ethyl benzoate
- Sodium hydroxide (NaOH)
- **Hexadecyltriphenylphosphonium bromide**
- Toluene
- Distilled water
- Hydrochloric acid (HCl) for acidification

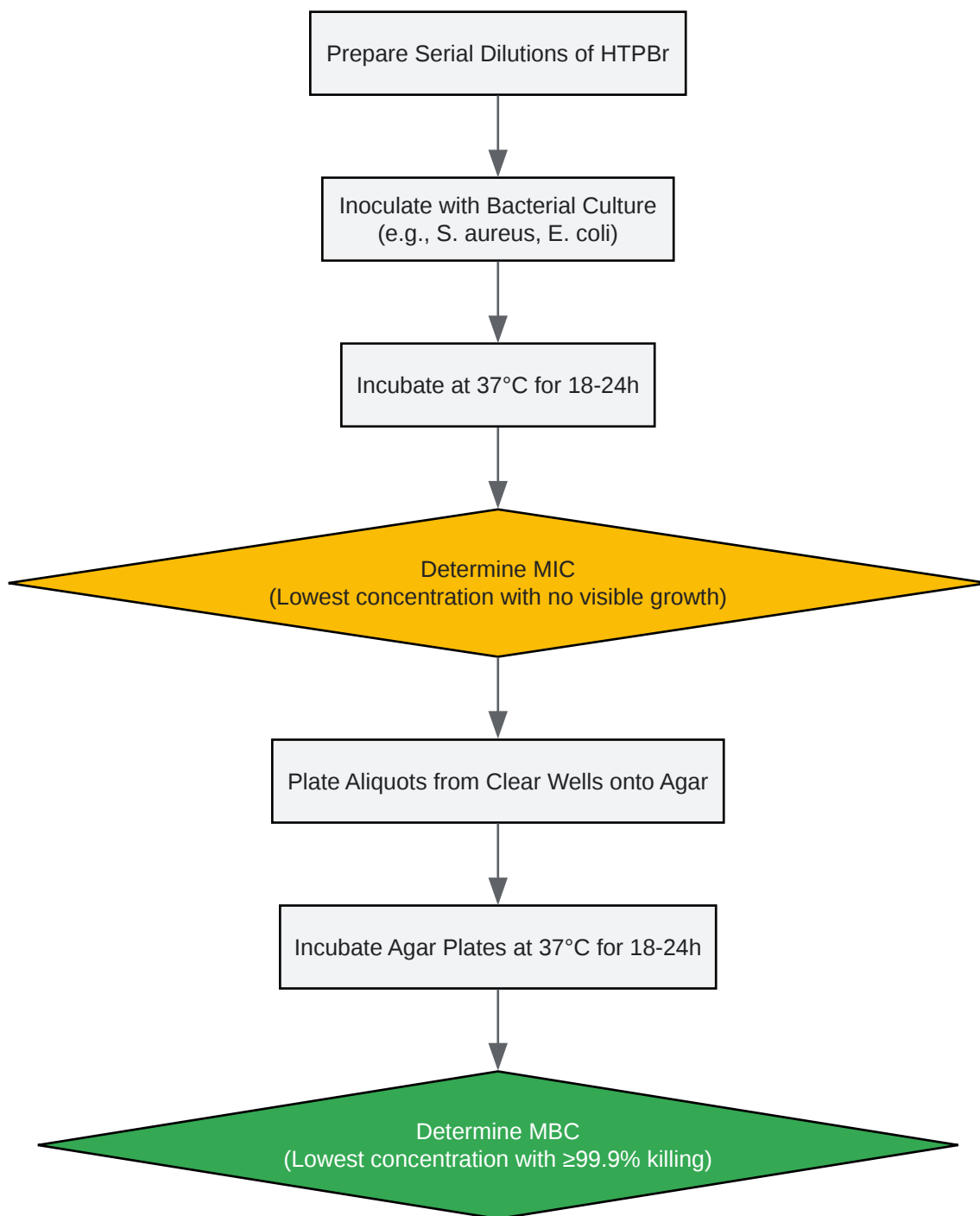
- Diethyl ether for extraction
- Anhydrous magnesium sulfate for drying

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and reflux condenser, dissolve ethyl benzoate (1 equivalent) in toluene.
- In a separate beaker, prepare an aqueous solution of sodium hydroxide (2 equivalents).
- Add the aqueous NaOH solution to the flask containing the ethyl benzoate solution.
- Add **Hexadecyltriphenylphosphonium bromide** (0.05 equivalents) to the biphasic mixture.
- Heat the reaction mixture to 80°C and stir vigorously for 4-6 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and separate the aqueous and organic layers.
- Wash the organic layer with distilled water.
- Acidify the aqueous layer with HCl to precipitate the benzoic acid.
- Extract the benzoic acid with diethyl ether.
- Dry the combined organic extracts over anhydrous magnesium sulfate, filter, and evaporate the solvent to obtain the product.

Expected Outcome: The use of **Hexadecyltriphenylphosphonium bromide** is expected to significantly increase the rate of saponification compared to the uncatalyzed reaction, resulting in a high yield of benzoic acid.





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References

- 1. Hexadecyltriphenylphosphonium bromide | C₃₄H₄₈BrP | CID 3084210 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. rsc.org [rsc.org]
- 3. m.youtube.com [m.youtube.com]
- 4. FTIR Spectrum Analysis--Meaning and Application of Each Peak | Universal Lab Blog [universallab.org]
- 5. m.youtube.com [m.youtube.com]
- 6. Interpreting Infrared Spectra - Specac Ltd [specac.com]
- 7. m.youtube.com [m.youtube.com]
- 8. researchgate.net [researchgate.net]
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